

Pomarose: A Comparative Performance Analysis in Diverse Fragrance Accords

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Compound of Interest

Compound Name: Pomarose

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This guide provides a comprehensive comparison of the performance of **Pomarose**, a captive fragrance ingredient from Givaudan, within various fragrance accords. Due to its unique olfactory profile, combining elements of rose, apple, plum, and raisin, **Pomarose** has found versatile application in modern perfumery. This document summarizes available quantitative data, outlines hypothetical experimental protocols for its evaluation, and presents its performance characteristics in fruity-floral, woody-spicy, and modern chypre accords.

Physicochemical and Olfactory Properties of Pomarose

Pomarose is a synthetic, double-unsaturated ketone known for its high-impact, diffusive, and stable character.^{[1][2]} Its potent fruity-rose scent is primarily attributed to the (2E,5Z)-stereoisomer.^[3] A key performance indicator is its exceptionally low odor threshold, making it highly effective even at low concentrations.

Property	Value	Source
Chemical Name	(2E,5Z)-5,6,7-Trimethylocta-2,5-dien-4-one	[3]
Olfactory Profile	Powerful fruity-rose with nuances of apple, plum, and raisin.	[3][4][5]
Odor Threshold	0.5 ng/L in air	[3]
Vapor Pressure (est.)	0.048000 mmHg @ 25.00 °C	[4]
Boiling Point (est.)	236.15 °C @ 760.00 mm Hg	[4]
Solubility	Soluble in alcohol	[4]

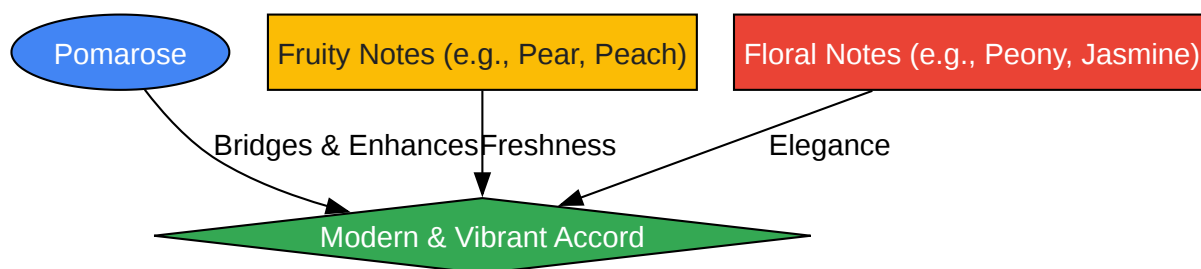
Performance in Fruity-Floral Accords

In fruity-floral compositions, **Pomarose** serves to enhance and modernize the accord by providing a bridge between the fruity and floral elements.[1][2] Its apple-rose facet can lift the freshness of top notes while adding a sophisticated depth to the floral heart.

Hypothetical Comparison in a Fruity-Floral Accord:

Ingredient	Olfactory Contribution	Tenacity (Hypothetical)	Diffusion (Hypothetical)	Synergy
Pomarose	Juicy, rosy apple with a hint of dried fruits.	High	High	Bridges fruity and floral notes, adds complexity and a modern twist.
Beta-Damascone	Rose, blackcurrant, plum with a jam-like sweetness.	High	High	Provides a classic, rich, and warm fruity-rose character.[6][7]
Hedione®	Diffusive, airy jasmine with a citrusy freshness.	Medium	Very High	Lifts the entire composition, enhancing the floralcy and freshness.
Benzyl Acetate	Fresh, fruity (banana/pear) jasmine note.	Low	High	Contributes to the initial fruity burst but fades relatively quickly. [8]

Logical Relationship of **Pomarose** in a Fruity-Floral Accord



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Caption: **Pomarose** linking fruity and floral notes.

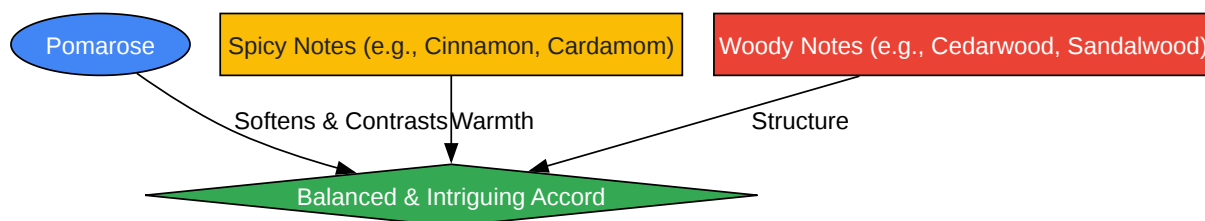
Performance in Woody-Spicy Accords

Within woody-spicy fragrances, **Pomarose** introduces a surprising element of crisp sweetness that can soften and balance the composition.^[1] Its fruity aspect provides a clean counterpoint to the warmth of spices and the dryness of woods.

Hypothetical Comparison in a Woody-Spicy Accord:

Ingredient	Olfactory Contribution	Tenacity (Hypothetical)	Diffusion (Hypothetical)	Synergy
Pomarose	Crisp apple and subtle rose.	High	High	Adds a touch of juicy freshness, softening the overall accord.
Cinnamon Bark Oil	Warm, sweet, and spicy.	Medium-High	Medium	Provides a classic spicy warmth.
Cedarwood Virginia	Dry, woody, and pencil-like.	High	Medium	Forms a key part of the woody backbone. ^[9]
Iso E Super®	Velvety, woody, and ambergris-like.	Very High	High	Enhances diffusion and provides a smooth, substantive base.

Logical Relationship of **Pomarose** in a Woody-Spicy Accord



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Caption: **Pomarose** adding contrast to woody-spicy notes.

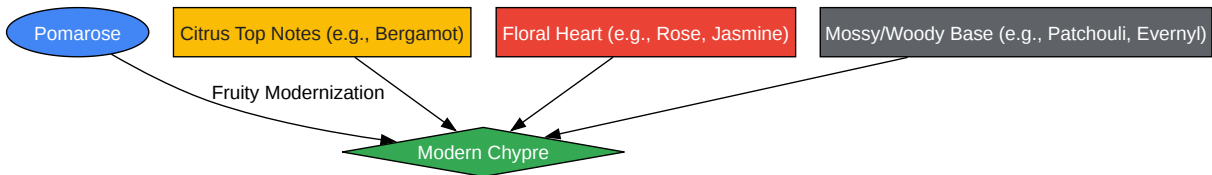
Performance in Modern Chypre Accords

In modern chypre structures, **Pomarose** can be utilized to introduce a novel fruity dimension to the top and heart of the fragrance. Traditional chypres rely on a citrus top, a floral heart, and a mossy/woody base.[1][2][10] **Pomarose** can modernize this classic structure by adding a persistent fruity-rosy character that complements the traditional elements.

Hypothetical Comparison in a Modern Chypre Accord:

Ingredient	Olfactory Contribution	Tenacity (Hypothetical)	Diffusion (Hypothetical)	Synergy
Pomarose	Bright, fruity-rose.	High	High	Modernizes the opening and heart, adding a unique fruitiness.
Bergamot Oil	Fresh, citrusy, and slightly bitter.	Low	High	Provides the classic chypre opening.[4]
Rose Absolute	Deep, rich, and complex rose.	High	Medium	Contributes to the traditional floral heart.
Patchouli Oil	Earthy, woody, and camphoraceous.	Very High	Medium	A key component of the chypre base, providing depth and longevity.[1]
Evernyl (Veramoss)	Mossy, woody, and powdery.	Very High	Low	A modern substitute for oakmoss, forming the characteristic base.[4]

Logical Relationship of **Pomarose** in a Modern Chypre Accord



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Caption: **Pomarose** modernizing a classic chypre structure.

Experimental Protocols

While specific experimental data comparing **Pomarose**'s performance is not readily available in public literature, the following are detailed methodologies for key experiments that could be employed for its evaluation.

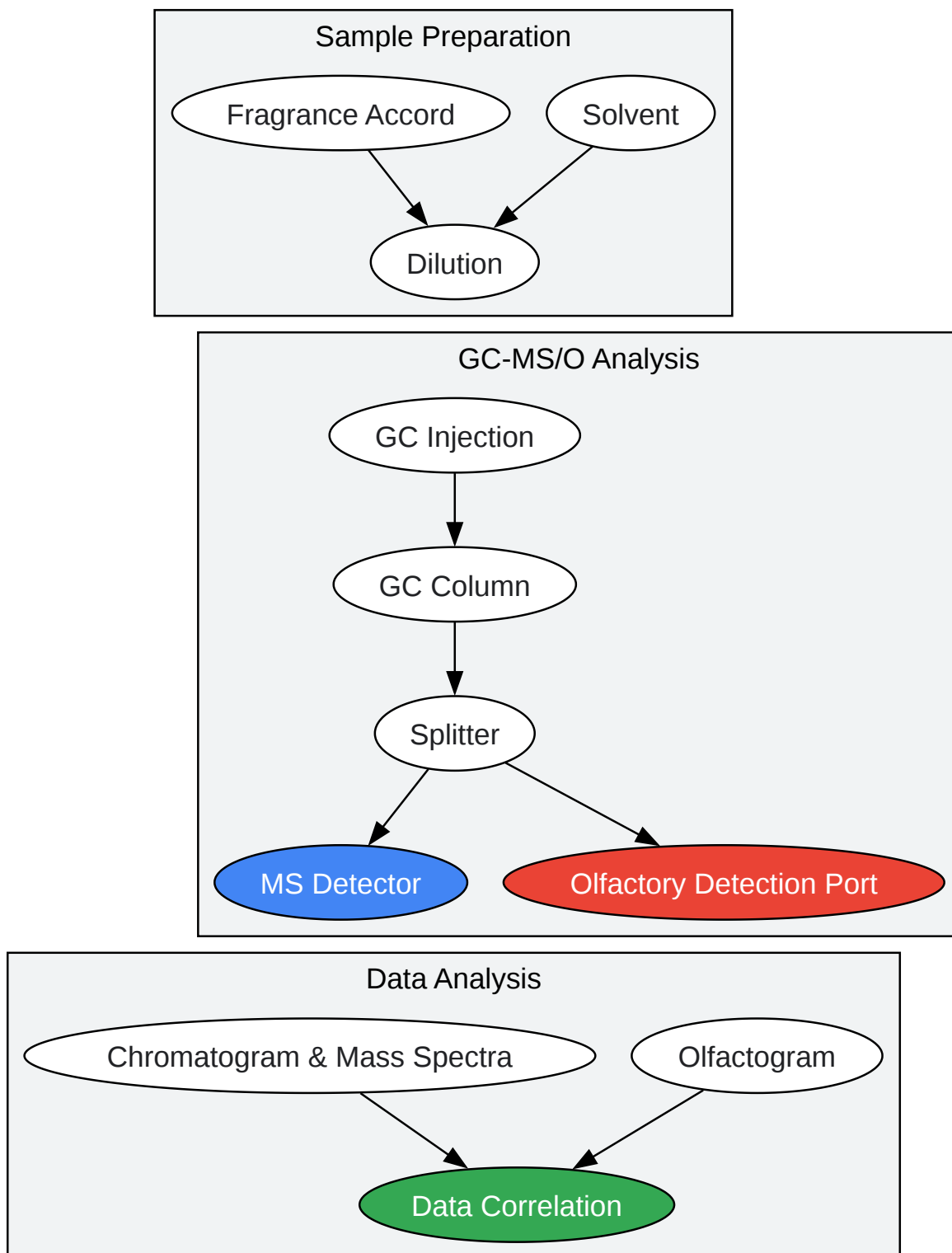
Gas Chromatography-Olfactometry (GC-O)

Objective: To identify and characterize the olfactory contribution of **Pomarose** within a fragrance mixture as it elutes from a gas chromatograph.

Methodology:

- **Sample Preparation:** A solution of the fragrance accord containing **Pomarose** is prepared in a suitable solvent (e.g., ethanol) at a known concentration.
- **Instrumentation:** A gas chromatograph is equipped with a column suitable for fragrance analysis (e.g., a non-polar or mid-polar column). The column effluent is split between a mass spectrometer (MS) detector and an olfactory detection port (ODP).
- **Analysis:** The sample is injected into the GC. A trained sensory panelist sniffs the effluent at the ODP and records the time, duration, and description of any perceived odors. The MS simultaneously records the mass spectra of the eluting compounds.
- **Data Correlation:** The olfactory data is correlated with the chromatographic peaks and mass spectra to identify the specific olfactory contribution of **Pomarose** and other ingredients in the mixture.

Experimental Workflow for GC-O Analysis



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Caption: Workflow for Gas Chromatography-Olfactometry.

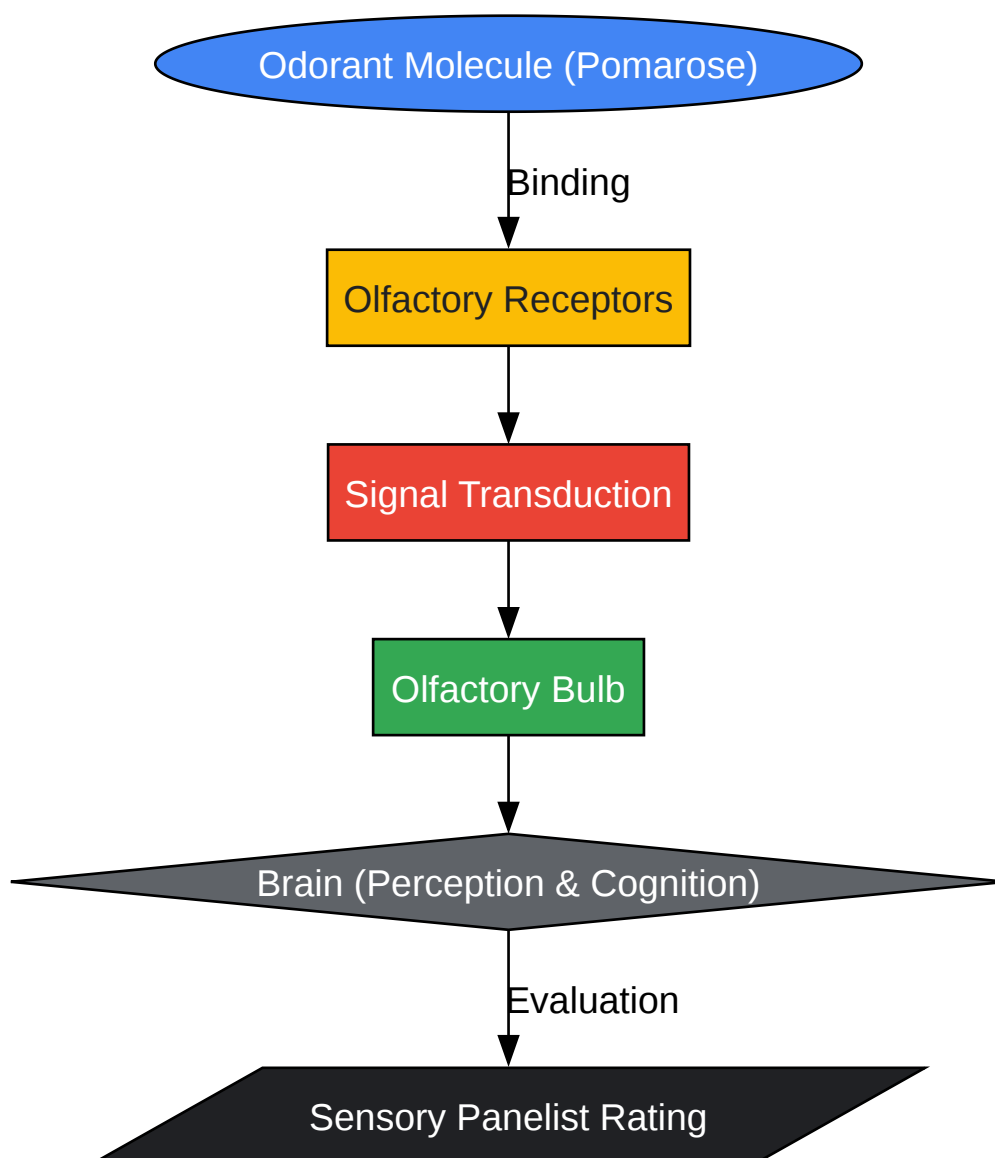
Sensory Panel Evaluation of Tenacity

Objective: To quantitatively assess the longevity of **Pomarose** on a substrate over time compared to other fragrance materials.

Methodology:

- **Panelist Training:** A panel of trained sensory assessors is familiarized with the odor of **Pomarose** and the comparator materials. They are trained to rate odor intensity on a standardized scale (e.g., a 10-point scale).
- **Substrate Application:** A standardized amount of each fragrance material, diluted to the same concentration in a neutral solvent, is applied to a specific substrate (e.g., fragrance blotters or skin).
- **Timed Evaluation:** At predetermined time intervals (e.g., 0, 1, 2, 4, 8, and 24 hours), the panelists evaluate the odor intensity of each sample.
- **Data Analysis:** The mean intensity scores at each time point are plotted to create evaporation curves for each material. Statistical analysis is performed to determine significant differences in tenacity.

Signaling Pathway for Sensory Perception & Evaluation



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Caption: Simplified pathway of odor perception.

Conclusion

Pomarose is a highly versatile and powerful fragrance ingredient that demonstrates unique performance characteristics across a range of fragrance accords. Its ability to bridge fruity and floral notes, add a modern twist to classic structures, and provide a contrasting freshness to warm compositions makes it a valuable tool for perfumers. While direct comparative experimental data is limited in the public domain, its known physicochemical properties and qualitative descriptions from its use in numerous successful fragrances attest to its high

performance in terms of impact, diffusion, and stability. Further research employing standardized sensory and analytical protocols would be beneficial to quantitatively benchmark its performance against other key fragrance materials.

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